

An In-depth Technical Guide to AMO-1618: Chemical Structure and Biological Activity

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Compound of Interest

Compound Name: AMO 1618

Cat. No.: B1667252

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the chemical and biological properties of AMO-1618, a widely used plant growth retardant. This document delves into its chemical structure, physicochemical characteristics, and its well-established mechanism of action as an inhibitor of gibberellin biosynthesis.

Chemical Identity and Structure

AMO-1618 is a quaternary ammonium salt. Its systematic name is 4-hydroxy-5-isopropyl-2-methylphenyltrimethylammonium chloride, 1-piperidinecarboxylate. While a definitive CAS number is not readily available in public databases, its chemical identity is well-established in scientific literature.

Molecular Formula: $C_{18}H_{31}ClN_2O_2$

Chemical Structure:

While a 2D structure is not available in the search results, based on its systematic name, the structure consists of a substituted phenyl ring connected to a trimethylammonium chloride group and a piperidinecarboxylate moiety.

Physicochemical Properties

A summary of the known physicochemical properties of AMO-1618 is presented in Table 1. As a quaternary ammonium salt, it exhibits properties typical of this class of compounds, including good water solubility.[1][2]

Table 1: Physicochemical Properties of AMO-1618

Property	Value	Reference
Appearance	White solid	
Melting Point	151-153 °C	
Solubility	Soluble in water and methanol; Insoluble in ether.	

Mechanism of Action: Inhibition of Gibberellin Biosynthesis

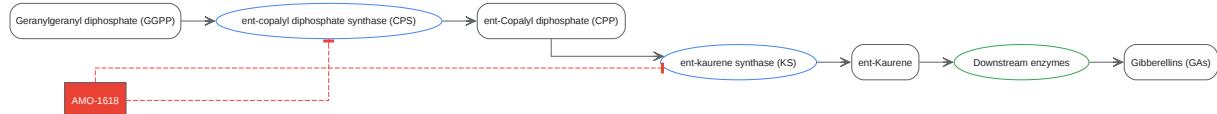
AMO-1618 is a potent inhibitor of gibberellin (GA) biosynthesis in plants.[3][4][5] Gibberellins are a class of diterpenoid hormones that play crucial roles in various developmental processes, including stem elongation, seed germination, and flowering. AMO-1618 exerts its inhibitory effect by targeting the early steps of the GA biosynthesis pathway.[3][4][5]

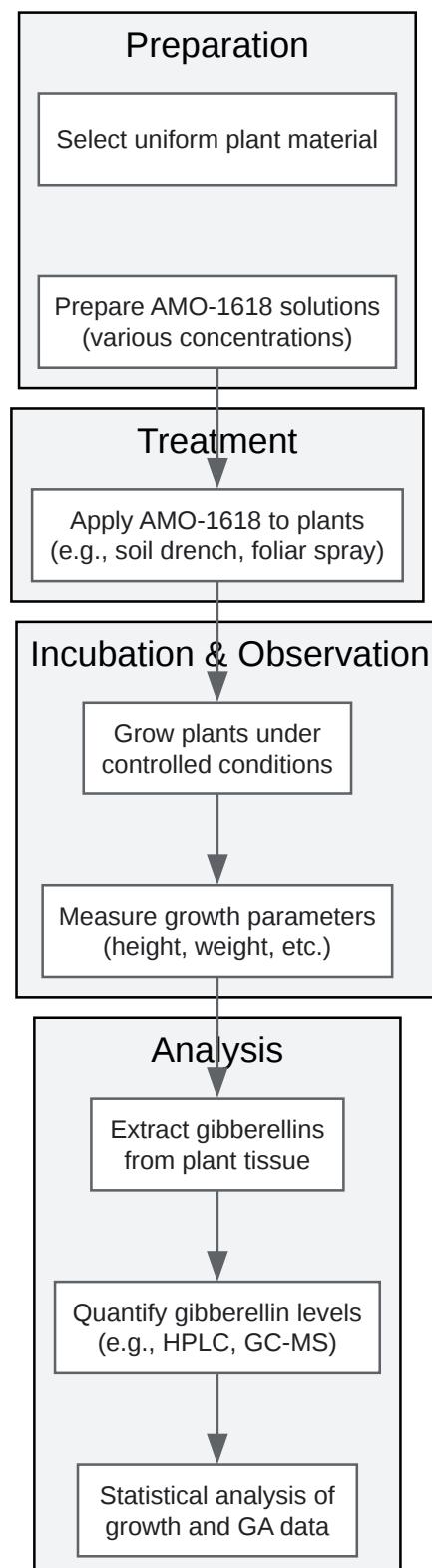
Specifically, it blocks the activity of two key enzymes:

- ent-copalyl diphosphate synthase (CPS): This enzyme catalyzes the conversion of geranylgeranyl diphosphate (GGPP) to ent-copalyl diphosphate (CPP).[3][5]
- ent-kaurene synthase (KS): This enzyme is responsible for the subsequent conversion of CPP to ent-kaurene.[3][5]

By inhibiting these enzymes, AMO-1618 effectively halts the production of ent-kaurene, a critical precursor for all gibberellins. This leads to a reduction in the endogenous levels of bioactive GAs, resulting in the characteristic growth-retardant effects.

The following diagram illustrates the early stages of the gibberellin biosynthesis pathway and the specific points of inhibition by AMO-1618.



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